Cethexonium Bromide: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Cethexonium bromide*
CAS No.:	*1794-74-7*
Cat. No.:	*B155025*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Cethexonium bromide**. The information is intended to equip researchers, scientists, and drug development professionals with the knowledge necessary to handle this chemical safely in a laboratory setting.

Chemical and Physical Properties

Cethexonium bromide is a quaternary ammonium compound. Its key physical and chemical properties are summarized in the table below for easy reference.[1][2][3]

© 2026 BenchChem. All rights reserved.

Property	Value
Molecular Formula	C24H50BrNO
Molecular Weight	448.6 g/mol [1]
Appearance	White powder[2]
Melting Point	75 °C[2]
Solubility	Soluble in water, alcohol, and chloroform. Practically insoluble in petroleum ether.[2]
CAS Number	1794-74-7[1][2]

Hazard Identification and Classification

Cethexonium bromide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The table below outlines its hazard classifications and corresponding statements.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1]

GHS Pictograms:

Danger

Toxicological Data

© 2026 BenchChem. All rights reserved.

The toxicological profile of **Cethexonium bromide** has been evaluated through various studies. The following table summarizes the available quantitative toxicity data. It is important to note that some data may be for structurally similar compounds and should be interpreted with caution.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	410 mg/kg	TCI Chemicals SDS
LDLo	Mouse	Intraperitoneal	35 mg/kg (8 days pregnant)	TCI Chemicals SDS
Skin Irritation	Mouse	Dermal	50 mg/1H (open)	TCI Chemicals SDS
Eye Irritation	Rabbit	Eye	450 mg (Severe)	TCI Chemicals SDS

Experimental Protocols

The following are summaries of the methodologies for key toxicological experiments, based on OECD Test Guidelines. These protocols provide a framework for understanding how the toxicity data for substances like **Cethexonium bromide** are generated.

Acute Oral Toxicity (Based on OECD Guideline 401)

The acute oral toxicity test is designed to determine the short-term toxic effects of a substance when ingested.[1] Healthy, young adult rodents are selected and acclimatized to laboratory conditions.[1] The animals are fasted overnight before the administration of the test substance.[1] The substance is administered in a single dose by gavage.[1] If a single dose is not feasible, it can be given in smaller fractions over a period not exceeding 24 hours.[1] After administration, food is withheld for another 3-4 hours.[1] The animals are observed for mortality, signs of toxicity, and behavioral changes over a period of at least 14 days. All animals are subjected to a gross necropsy at the end of the study.

Acute Dermal Toxicity (Based on OECD Guideline 402)

© 2026 BenchChem. All rights reserved.

This test assesses the potential for a substance to cause toxicity through skin contact. The test substance is applied uniformly over a shaved area of the skin of the test animal, which is approximately 10% of the total body surface area.[4][5] The application site is covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[5] After 24 hours, the residual test substance is removed.[6] The animals are observed for signs of toxicity and mortality for at least 14 days.[4][5] Body weights are recorded weekly. A gross necropsy is performed on all animals at the conclusion of the study.[4]

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This guideline is used to assess the potential of a substance to cause skin irritation or corrosion. The test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of the skin (approximately 6 cm^2) of an albino rabbit and covered with a gauze patch.[7] The exposure duration is typically 4 hours, after which the residual substance is removed.[7] The skin is examined for signs of erythema and edema at 1, 24, 48, and 72 hours after removal of the test substance.[7] Observations may continue for up to 14 days to determine the reversibility of any effects.[7]

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eyes. A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[8][9] The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application.[8][10] The evaluation includes scoring of corneal opacity, iritis, and conjunctival redness and chemosis. The observation period can extend up to 21 days to assess the reversibility of any observed effects.[11]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **Cethexonium bromide**.

Engineering Controls:

© 2026 BenchChem. All rights reserved.

- Work in a well-ventilated area. Use a local exhaust ventilation system to control the release of dust or aerosols.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

Storage:

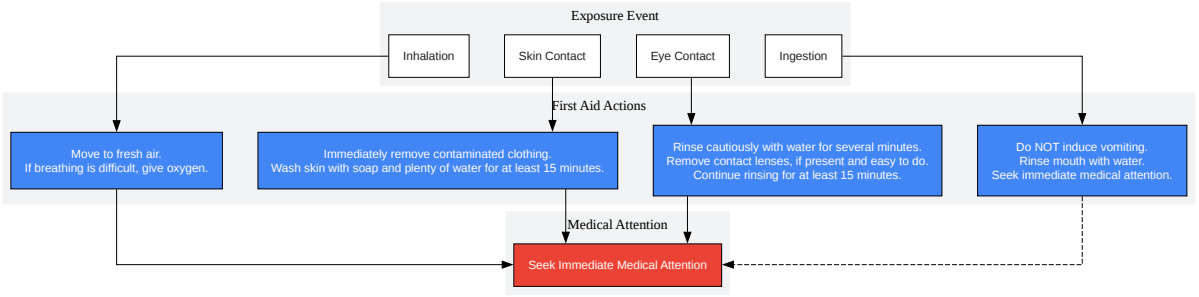
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

The following diagram outlines the initial steps to be taken in case of exposure to **Cethexonium bromide**.

© 2026 BenchChem. All rights reserved.



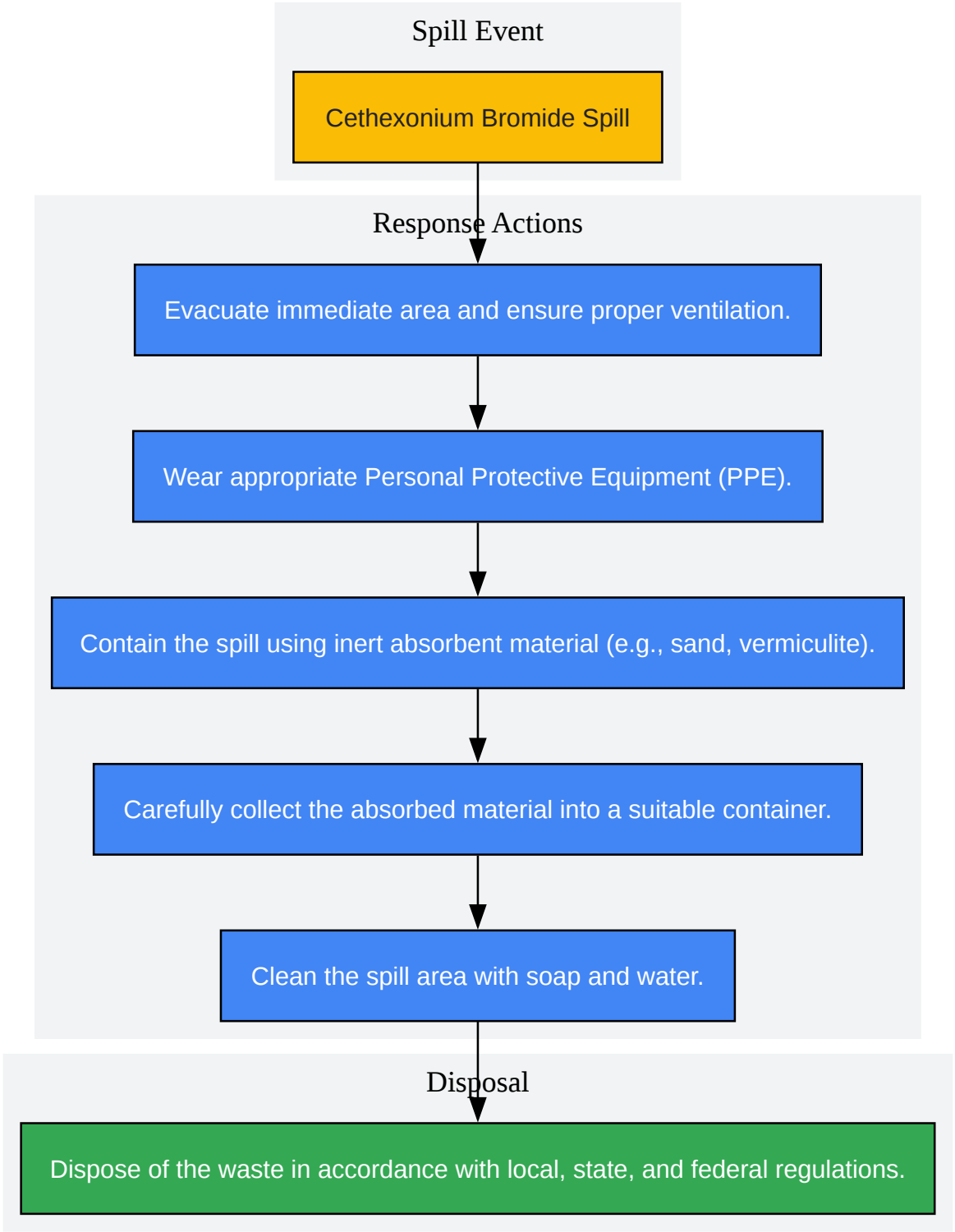
Click to download full resolution via product page

Caption: First aid procedures for **Cethexonium bromide** exposure.

Spill Handling

In the event of a spill, follow the procedures outlined in the diagram below to ensure a safe and effective cleanup.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Spill handling workflow for **Cethexonium bromide**.

© 2026 BenchChem. All rights reserved.

Disposal Considerations

Waste material must be disposed of in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Disclaimer: This document is intended for informational purposes only and does not constitute a legal or professional opinion. It is the responsibility of the user to ensure that all activities are conducted in a safe and compliant manner. Always refer to the most current Safety Data Sheet (SDS) for the specific product being used.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. Acute eye irritation OECD 405 m pharm cology 2nd sem..pptx [slideshare.net]
- 3. oecd.org [oecd.org]
- 4. nucro-technics.com [nucro-technics.com]
- 5. scribd.com [scribd.com]
- 6. Acute Dermal Toxicity OECD 402 - Altogen Labs [altogenlabs.com]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. onesearch.neu.edu [onesearch.neu.edu]
- 11. nucro-technics.com [nucro-technics.com]
- To cite this document: BenchChem. [Cethexonium Bromide: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155025/docs#cethexonium-bromide-a-comprehensive-technical-guide-to-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.